

Application Notes and Protocols: Hydrogenation of 1,4-Butynediol to 1,4-Butanediol

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Compound of Interest

Compound Name: *Butyne-1,4-diol*

Cat. No.: *B8721112*

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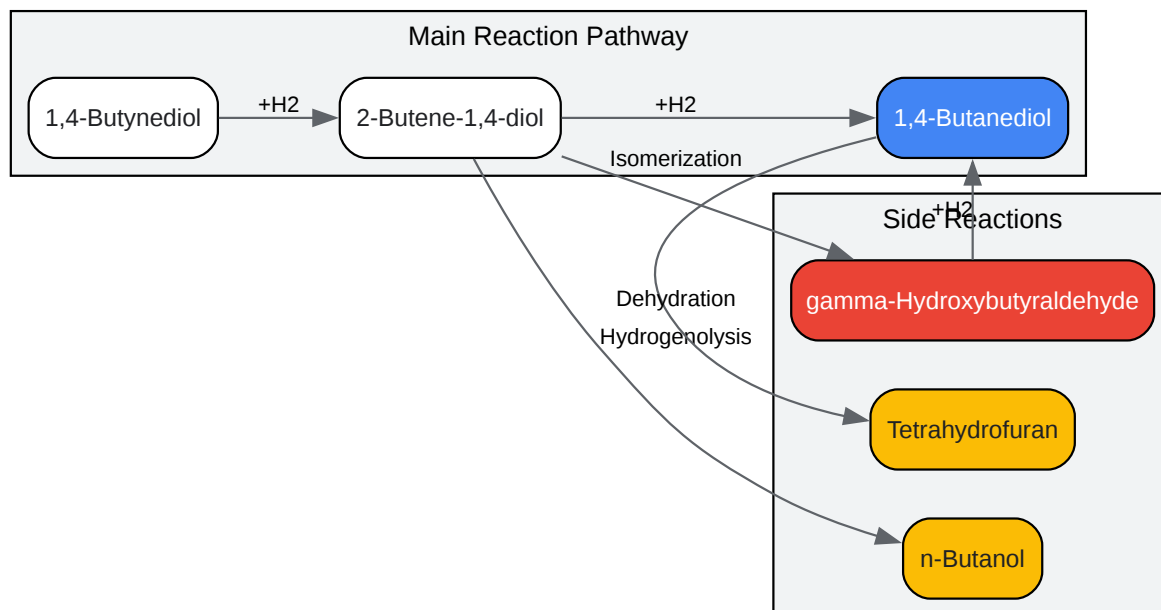
This document provides detailed application notes and protocols for the catalytic hydrogenation of 1,4-butynediol to 1,4-butanediol, a critical chemical intermediate in various industrial applications, including the synthesis of pharmaceuticals, polymers, and solvents.

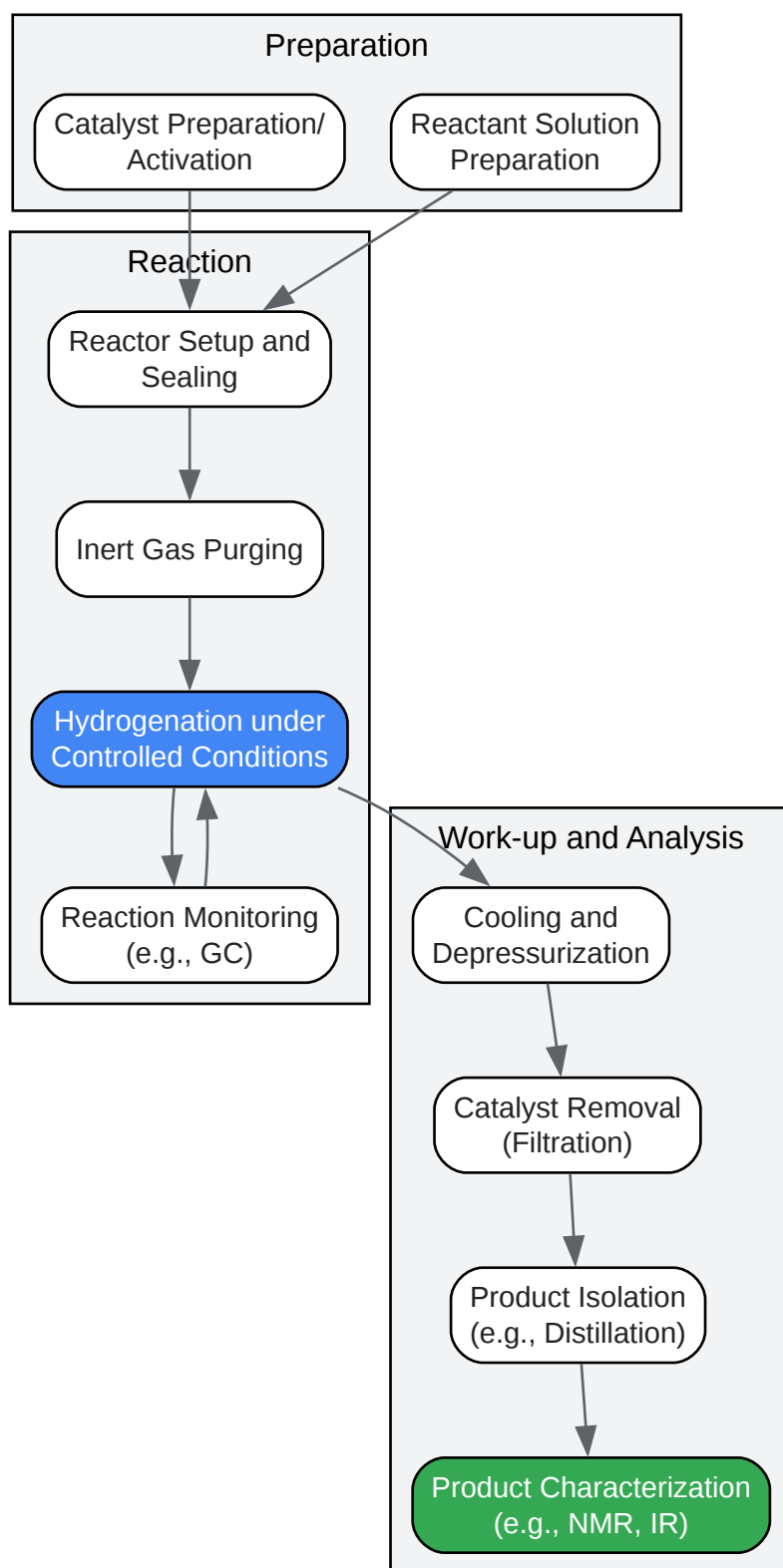
Introduction

The hydrogenation of 1,4-butynediol is a two-step process involving the initial conversion of the alkyne to 2-butene-1,4-diol, followed by the saturation of the alkene to yield 1,4-butanediol.[1][2][3] The choice of catalyst and reaction conditions is crucial to maximize the yield of the desired 1,4-butanediol while minimizing the formation of by-products.[2][3][4] This process is a cornerstone of the Reppe process, a common industrial method for producing 1,4-butanediol.[5][6]

Reaction Pathway and By-products

The primary reaction pathway involves the sequential addition of hydrogen across the triple and then the double bond of the butynediol molecule. However, several side reactions can occur, leading to the formation of various impurities.[2][3][4]





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